Technical Support Center: Optimization of Piperidine Addition to Butenoic Acid

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Compound of Interest	
Compound Name:	*(E)-4-(piperidin-1-yl)but-2-enoic acid hydrochloride*
CAS No.:	*221128-49-0*
Cat. No.:	*B1401234*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides in-depth technical assistance for the optimization of the aza-Michael addition of piperidine to butenoic acid, a crucial reaction for the synthesis of β-amino acids and other valuable intermediates in pharmaceutical development. As Senior Application Scientists, we have compiled field-proven insights and troubleshooting strategies to address common challenges encountered during this synthesis.

Conceptual Overview: The Aza-Michael Addition

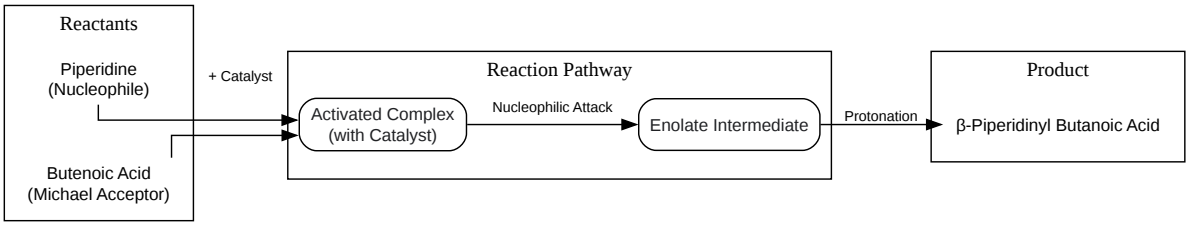
The reaction between piperidine (a secondary amine) and butenoic acid (an α,β-unsaturated carboxylic acid) is a classic example of an aza-Michael addition. This reaction involves the nucleophilic addition of the amine to the electron-deficient β-carbon of the unsaturated acid, leading to the formation of a new carbon-nitrogen bond.[1][2] The reaction can proceed without a catalyst, but it is often sluggish.[3] Therefore, various catalytic systems are employed to enhance the reaction rate and yield.

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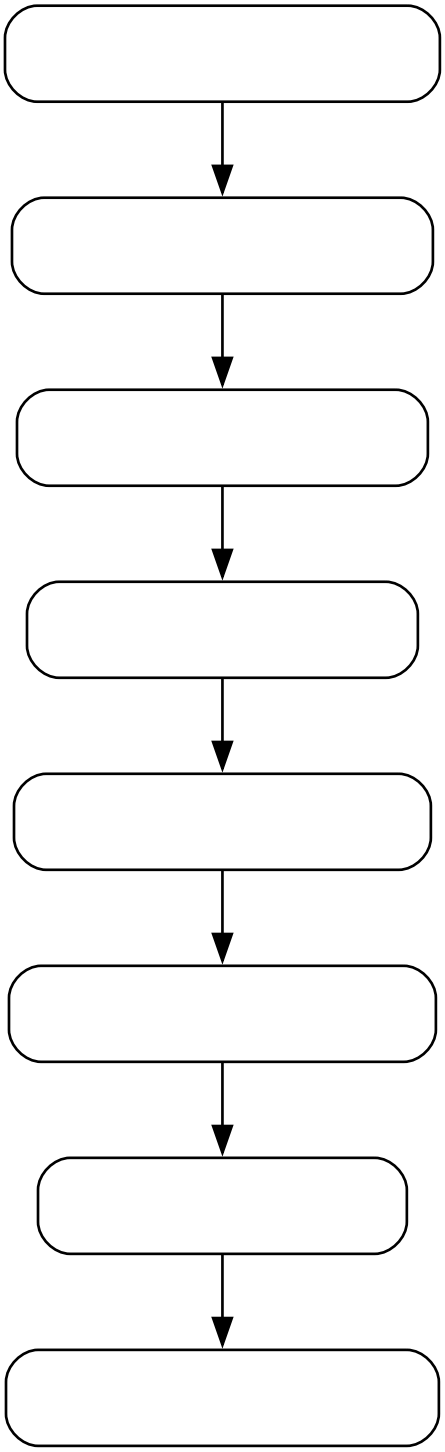
Reaction Mechanism

The generally accepted mechanism involves the activation of the α,β-unsaturated system by a catalyst, followed by the nucleophilic attack of piperidine. The resulting intermediate is then protonated to yield the final β-amino acid product.

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Sources

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- 2. Frontiers | Cascade aza-Michael Addition-Cyclizations; Toward Renewable and Multifunctional Carboxylic Acids for Melt-Polycondensation [frontiersin.org]
- 3. mdpi.com [mdpi.com]

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